

Silver Chromate: A Comprehensive Technical Analysis

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Compound of Interest

Compound Name: Silver chromate

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An in-depth guide for researchers, scientists, and drug development professionals on the chemical properties and synthesis of **silver chromate** (Ag_2CrO_4).

This technical document provides a detailed overview of **silver chromate**, a compound of significant interest in various scientific fields. The guide covers its fundamental chemical properties, including its chemical formula and molar mass, and provides a standard experimental protocol for its synthesis.

Core Chemical Properties

Silver chromate is an inorganic compound with the chemical formula Ag_2CrO_4 .^{[1][2][3][4]} It is composed of two silver atoms, one chromium atom, and four oxygen atoms.^[1] The compound is a reddish-brown crystalline solid and is notably insoluble in water.^{[2][4]}

Molar Mass and Composition

The molar mass of **silver chromate** is approximately 331.73 g/mol.^{[2][5][6]} This is calculated by summing the atomic masses of its constituent elements. The elemental composition and contribution to the total molar mass are detailed in the table below.

Element	Symbol	Atomic Mass (g/mol)	Number of Atoms	Total Mass (g/mol)
Silver	Ag	107.8682	2	215.7364
Chromium	Cr	51.9961	1	51.9961
Oxygen	O	15.9994	4	63.9976
Total	Ag ₂ CrO ₄	7	331.7301	

Synthesis of Silver Chromate

A common method for the synthesis of **silver chromate** is through a precipitation reaction involving the mixing of aqueous solutions of silver nitrate (AgNO₃) and potassium chromate (K₂CrO₄).

Experimental Protocol

Materials:

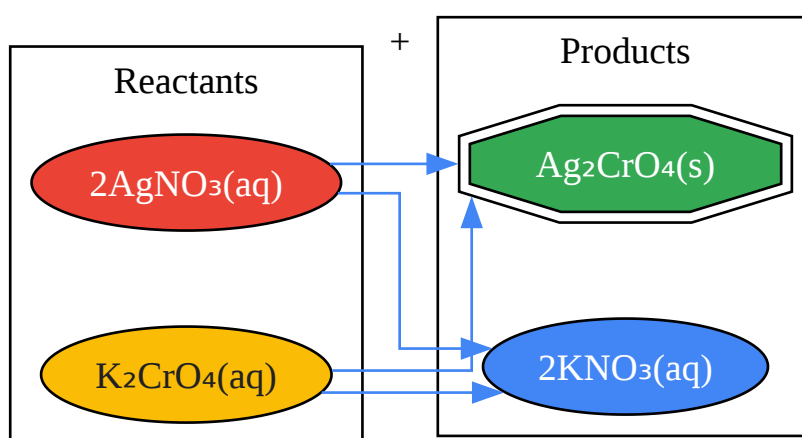
- Silver nitrate (AgNO₃)
- Potassium chromate (K₂CrO₄)
- Distilled water
- Beakers
- Stirring rod
- Filter paper
- Funnel
- Drying oven

Procedure:

- Prepare a 0.5 M solution of silver nitrate by dissolving the appropriate amount of AgNO_3 in distilled water.
- Prepare a 0.5 M solution of potassium chromate by dissolving the appropriate amount of K_2CrO_4 in distilled water.
- Slowly add the potassium chromate solution to the silver nitrate solution while continuously stirring.
- A brick-red precipitate of **silver chromate** will form immediately.
- Continue stirring for a few minutes to ensure the reaction goes to completion.
- Filter the precipitate using filter paper and a funnel.
- Wash the precipitate with distilled water to remove any soluble impurities.
- Dry the collected **silver chromate** precipitate in a drying oven at a low temperature (e.g., 60-70 °C) until a constant weight is achieved.

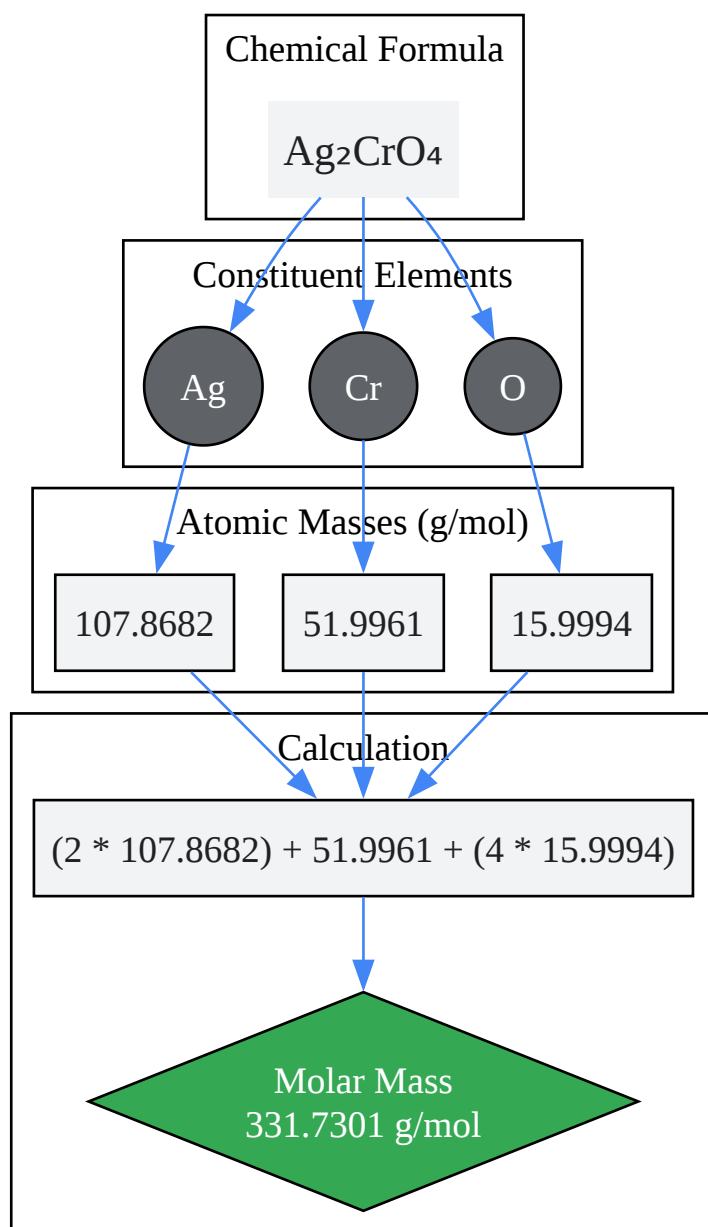
Visualizing Chemical Relationships

The following diagrams illustrate the key processes and concepts discussed in this guide.



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Caption: Precipitation reaction of **silver chromate**.



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- To cite this document: BenchChem. [Silver Chromate: A Comprehensive Technical Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207786#silver-chromate-chemical-formula-and-molar-mass]

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